

Technical Guide: Health & Safety Protocol for 6-Bromophenanthridine

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Compound of Interest

Compound Name: 6-Bromophenanthridine

CAS No.: 17613-40-0

Cat. No.: B168847

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Executive Summary & Compound Identity

6-Bromophenanthridine (CAS: 17613-40-0) is a halogenated nitrogen-containing heterocycle. [1][2] It serves as a critical intermediate in the synthesis of optoelectronic materials (OLEDs) and pharmaceutical candidates, particularly those targeting DNA intercalation or PARP inhibition.

While standard Safety Data Sheets (SDS) often classify it primarily as an irritant, its planar phenanthridine core shares structural homology with known intercalating agents (e.g., ethidium bromide). Therefore, this guide adopts a Precautionary Principle approach, treating the substance as a potential genotoxin in addition to its stated hazards.

Physiochemical Profile[3][4]

Property	Specification
Chemical Name	6-Bromophenanthridine
CAS Number	17613-40-0
Molecular Formula	C ₁₃ H ₈ BrN
Molecular Weight	258.11 g/mol
Physical State	Solid (Off-white to yellow powder)
Solubility	Soluble in DMSO, Chloroform, Dichloromethane; Low solubility in water.[2]
SMILES	<chem>BrC1=NC2=CC=CC=C2C3=CC=CC=C13</chem>

Hazard Profiling & Toxicology (GHS & Mechanistic)

Standard GHS Classification

Based on current regulatory data, **6-Bromophenanthridine** carries the following Hazard Statements (H-Codes):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

The "Hidden" Hazard: Structural Activity Relationship (SAR)

Expert Insight: Do not rely solely on the "Irritant" label. The phenanthridine moiety is a planar tricyclic system capable of sliding between DNA base pairs (intercalation).

- Mechanism: The planar aromatic system stabilizes within the DNA double helix via

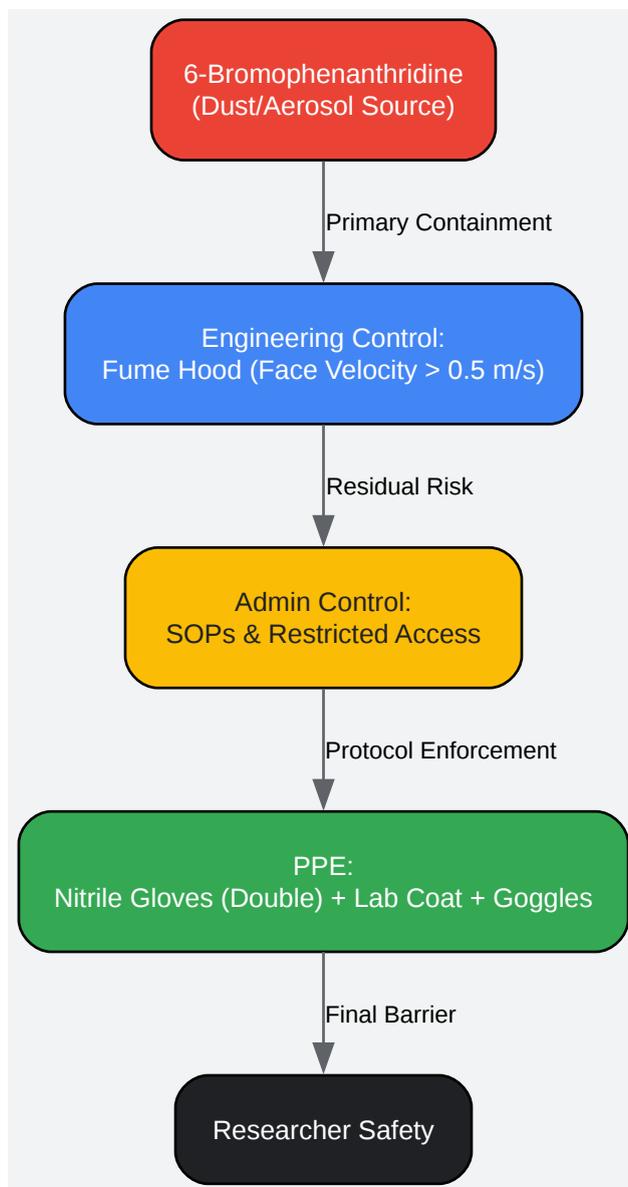
-stacking interactions. The bromine substituent at the C6 position provides a reactive handle for cross-coupling but does not negate the core's affinity for nucleic acids.

- Risk Implication: Until specific Ames test data proves otherwise, handle this compound as a suspected mutagen.

Risk Management & Engineering Controls

To ensure safety, we implement a "Defense in Depth" strategy. This system relies on redundancy: if one control fails (e.g., a glove tears), another (e.g., the fume hood) captures the hazard.

Hierarchy of Controls Visualization



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Figure 1: The Defense in Depth strategy for handling solid aromatic halides.

Personal Protective Equipment (PPE) Matrix

Body Area	Standard Requirement	Technical Justification
Hand Protection	Double Nitrile Gloves (0.11 mm min. thickness).	Aromatic halides can permeate latex. Double gloving provides a "breakthrough time" buffer. If the outer glove is splashed, strip it immediately.
Respiratory	N95/P100 (only if outside hood); Fume hood preferred.	The solid powder can become electrostatic and airborne during weighing. Inhalation facilitates rapid systemic absorption.
Eye Protection	Chemical Splash Goggles.	Safety glasses are insufficient for fine powders or solutions that may splash.

Experimental Protocols: Safe Handling & Synthesis Weighing and Transfer

Objective: Prevent particulate contamination of the lab environment.

- Preparation: Place the balance inside the chemical fume hood. If the balance is external, use a tarred containment vessel (e.g., a screw-top vial) to transport the solid.
- Static Control: Use an anti-static gun or polonium strip if the powder is flighty.
- Solvent Addition: Add the solvent (e.g., DCM or DMSO) to the solid slowly down the side of the vessel to prevent "puffing" of the powder.

Reaction Monitoring (TLC/HPLC)

Causality: **6-Bromophenanthridine** is often used in Suzuki-Miyaura couplings. The reaction mixture will contain palladium catalysts and boronic acids.[5]

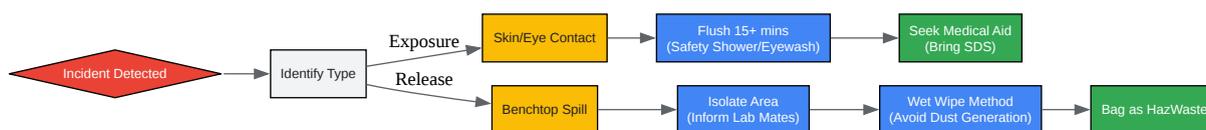
- Protocol: When spotting TLC plates, use a capillary tube. Do not blow on the capillary to dry it; this generates aerosols. Allow the solvent to evaporate in the hood stream.

- Waste: Dispose of TLC plates in "Solid Hazardous Waste" containers, not general trash, due to the leaching potential of the brominated core.

Emergency Response Protocols

In the event of exposure or release, immediate decisive action is required. The following decision tree guides the response.

Emergency Response Decision Tree



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Figure 2: Workflow for immediate incident mitigation.

Specific First Aid Measures

- Eye Contact: Immediately flush with water for at least 15 minutes. Lift eyelids to ensure irrigation of the fornix. Phenanthridines can bind to corneal tissue; ophthalmological consult is mandatory.
- Skin Contact: Wash with soap and water.[4] Do not use alcohol or DMSO to clean the skin; these solvents act as carriers, increasing the permeation of the compound into the bloodstream.

Spill Cleanup (Solid)

- Do not sweep. Sweeping generates dust.
- Wet Method: Cover the spill with a paper towel dampened with a compatible solvent (ethanol or acetone) or simple water if the spill is small.
- Wipe: Wipe inward from the periphery to the center.

- Disposal: Place all cleanup materials into a sealed hazardous waste bag. Label as "Toxic Organic Solid."

Storage and Stability

- Conditions: Store at 2-8°C (refrigerated) or room temperature (depending on supplier spec), but always in a desiccator.
- Light Sensitivity: Phenanthridines are photo-active. Store in amber vials or wrap containers in aluminum foil to prevent photo-degradation or photo-induced toxicity.
- Incompatibility: Keep away from strong oxidizing agents.

References

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